

Application Notes & Protocols: Quantitative Analysis of Anhydrosafflor Yellow B in Safflower Extract

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Compound of Interest

Compound Name: *Anhydrosafflor yellow B*

Cat. No.: *B15624003*

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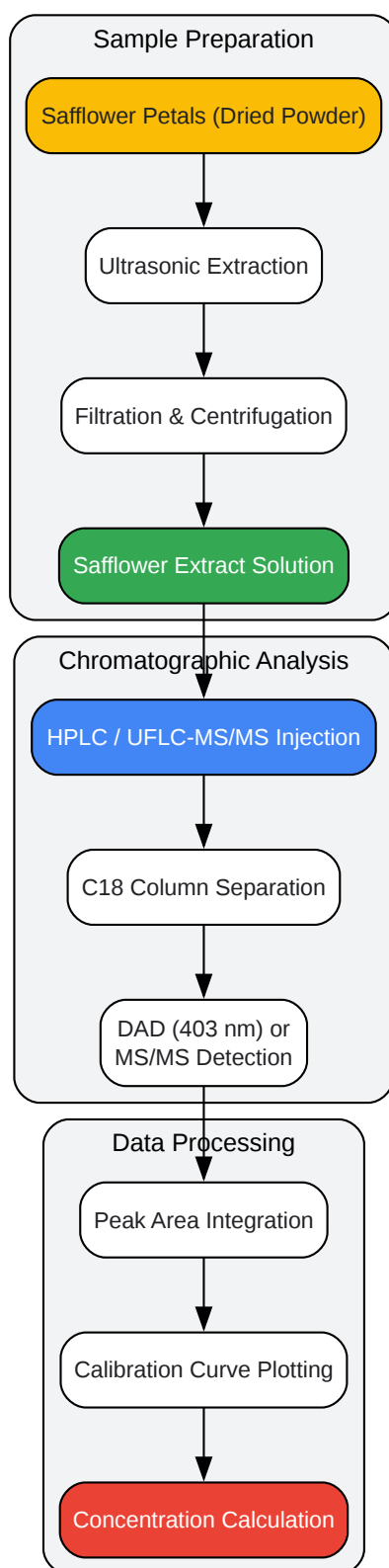
Introduction

Anhydrosafflor yellow B (AHSYB) is a significant water-soluble quinochalcone C-glycoside found in the petals of safflower (*Carthamus tinctorius* L.).^{[1][2]} Alongside hydroxysafflor yellow A (HSYA), AHSYB is a major bioactive ingredient responsible for many of the pharmacological properties attributed to safflower extract, including antioxidant, anti-inflammatory, and cardio-protective effects.^{[2][3]} Accurate and reliable quantitative analysis of AHSYB is crucial for the quality control of herbal medicines, the standardization of safflower extracts, and for pharmacokinetic studies in drug development.^{[4][5]}

These application notes provide detailed protocols for the quantitative determination of AHSYB in safflower extract using High-Performance Liquid Chromatography (HPLC) and Ultra-Fast Liquid Chromatography-Tandem Mass Spectrometry (UFLC-MS/MS), including sample preparation, method parameters, and validation data.

Experimental Workflow

The general procedure for quantifying **Anhydrosafflor yellow B** involves sample preparation through extraction, followed by chromatographic separation and detection, and concluding with data analysis.



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Caption: General workflow for the quantitative analysis of **Anhydrosafflor Yellow B**.

Sample Preparation: Ultrasonic Extraction

An optimized ultrasonic extraction method is employed to efficiently extract AHSYB and HSYA from safflower petals.[3]

Protocol:

- Weigh 1.0 g of powdered safflower petals and place into a conical flask.
- Add the extraction solvent (e.g., 70% ethanol or water) at a solvent-to-material ratio of 16 mL/g.[3]
- Perform ultrasonic extraction under the following optimized conditions:
 - Ultrasonic Power: 150 W[3]
 - Extraction Temperature: 66°C[3]
 - Extraction Time: 36 minutes[3]
- After extraction, cool the solution to room temperature.
- Filter the extract through a 0.45 µm membrane filter.
- Collect the filtrate for subsequent HPLC or UFLC-MS/MS analysis.

Quantitative Analysis by HPLC

High-Performance Liquid Chromatography with a Diode Array Detector (DAD) is a robust and widely used method for the quantification of AHSYB.

Protocol:

- Instrumentation: An HPLC system equipped with a quaternary pump, autosampler, column oven, and DAD.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).

- Mobile Phase: A gradient elution using Acetonitrile (A) and water containing 0.1% formic acid (B).^[3] Using a modifier like formic or acetic acid improves the resolution between HSYA and AHSYB.^{[1][3]}
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 403 nm, which is a wavelength of high UV absorption for both HSYA and AHSYB.^[3]
- Injection Volume: 10-20 µL.
- Standard Preparation:
 - Prepare a stock solution of AHSYB reference standard (e.g., 1 mg/mL) in methanol.
 - Create a series of working standard solutions by serially diluting the stock solution to generate a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Quantification:
 - Inject the standard solutions to construct a calibration curve by plotting peak area against concentration.
 - Inject the prepared safflower extract sample.
 - Determine the concentration of AHSYB in the sample by interpolating its peak area from the calibration curve.

Method Validation Summary (HPLC)

The following table summarizes typical validation parameters for the HPLC method.

Parameter	Typical Value/Result	Reference
Linearity (R^2)	≥ 0.999	[3]
Precision (RSD%)	$< 2.0\%$	[3]
Repeatability (RSD%)	$< 1.0\%$ (for $n=6$)	[3]
Specificity	Good resolution between HSYA and AHSYB peaks ($R > 1.5$)	[3]
Recovery	95% - 105%	[6]

Quantitative Analysis by UFLC-MS/MS

For higher sensitivity and selectivity, particularly for pharmacokinetic studies in biological matrices like plasma, an Ultra-Fast Liquid Chromatography-Tandem Mass Spectrometry method is recommended.[4][7]

Protocol:

- Instrumentation: A UFLC system coupled with a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm).
 - Mobile Phase: Gradient elution with methanol and water (containing 5 mM ammonium acetate).[8]
 - Flow Rate: 0.3 mL/min.
 - Run Time: Approximately 8 minutes with gradient elution.[4][7]
- Mass Spectrometry Conditions:
 - Ionization Mode: Negative Electrospray Ionization (ESI-).[4][7]

- Detection Mode: Multiple Reaction Monitoring (MRM).[\[4\]](#)[\[7\]](#)
- MRM Transitions: Specific precursor-to-product ion transitions for AHSYB and the internal standard (IS), such as Rutin, must be optimized.[\[4\]](#)[\[7\]](#)
- Sample and Standard Preparation:
 - For biological samples, perform protein precipitation by adding four volumes of methanol, vortexing, and centrifuging.[\[4\]](#)[\[7\]](#)
 - Spike samples and calibration standards with a fixed concentration of an internal standard (e.g., Rutin).[\[4\]](#)[\[7\]](#)
 - Prepare a calibration curve over the desired concentration range (e.g., 25-10,000 ng/mL).[\[4\]](#)[\[7\]](#)
- Quantification:
 - Construct a calibration curve by plotting the peak area ratio (AHSYB/IS) against the concentration.
 - Calculate the concentration of AHSYB in the samples using the regression equation from the calibration curve.

Method Validation Summary (UFLC-MS/MS)

The following table summarizes validation data for the quantification of AHSYB in rat plasma.[\[4\]](#)
[\[7\]](#)

Parameter	Result	Reference
Linearity Range	25 - 10,000 ng/mL	[4][7]
Correlation Coefficient (R ²)	> 0.999	[4][7]
Intra-day Precision (RSD%)	< 6.5%	[4][7]
Inter-day Precision (RSD%)	< 6.5%	[4][7]
Accuracy (Relative Error)	Within $\pm 9.4\%$	[4][7]
Mean Recovery	> 70.9%	[4][7]
Limit of Quantitation (LOQ)	25 ng/mL	[4][7]

Method Validation Parameters

Validation ensures that an analytical method is suitable for its intended purpose. Key parameters are defined by guidelines such as the International Council for Harmonisation (ICH) Q2(R1).[\[9\]](#)[\[10\]](#)[\[11\]](#)



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Caption: Core parameters for analytical method validation as per ICH guidelines.

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